

# Application Notes & Protocols: Finite Element Analysis of E235 Steel Structures

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## Compound of Interest

Compound Name: E235

Cat. No.: B1663354

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## 1.0 Introduction

**E235** is a versatile, non-alloy structural steel widely used in mechanical and general engineering applications. For researchers, scientists, and professionals in fields such as drug development, understanding the structural integrity of equipment—ranging from custom laboratory apparatus and support structures to bioreactors and centrifuges—is critical for operational safety and experimental validity. Finite Element Analysis (FEA) is a powerful computational tool used to simulate how a structure made from a material like **E235** will behave under various physical loads. These protocols provide a foundational guide to the material properties of **E235** steel and the standard procedures for its virtual (FEA) and physical (mechanical testing) evaluation.

## 2.0 Material Properties of E235 Steel

The accuracy of any Finite Element Analysis is fundamentally dependent on the precise definition of the material properties. For a linear static analysis, the key isotropic material properties of **E235** steel are summarized below. The values provided are typical for the normalized (+N) delivery condition, which is common for this grade.

Table 1: Mechanical and Physical Properties of **E235** Steel (+N Condition)

Property	Typical Value	Unit	Description
Mechanical Properties			
Young's Modulus (E)	190 - 210[1]	GPa	A measure of the material's stiffness or resistance to elastic deformation.
Poisson's Ratio ( $\nu$ )	0.29[2]	-	The ratio of transverse strain to axial strain under axial load.
Minimum Yield Strength (ReH)	$\geq 235$ [3][4]	MPa	The stress at which the material begins to deform plastically.
Ultimate Tensile Strength (Rm)	340 - 480[3][5]	MPa	The maximum stress the material can withstand while being stretched before necking.
Elongation at Break (A)	$\geq 25$ [3][4]	%	A measure of the material's ductility.
Physical Properties			

| Density ( $\rho$ ) | 7.9[2] | g/cm<sup>3</sup> | Mass per unit volume of the material. |

### 3.0 Experimental Protocol: Material Property Determination via Tensile Testing

To experimentally verify the mechanical properties used in FEA, a tensile test is the most common and crucial method in destructive materials testing.[3] The procedure is standardized by norms such as ISO 6892-1 and ASTM E8.[6][7]

3.1 Objective To determine key mechanical properties of **E235** steel, including Yield Strength, Ultimate Tensile Strength, and Elongation at Break.[3][6]

### 3.2 Equipment

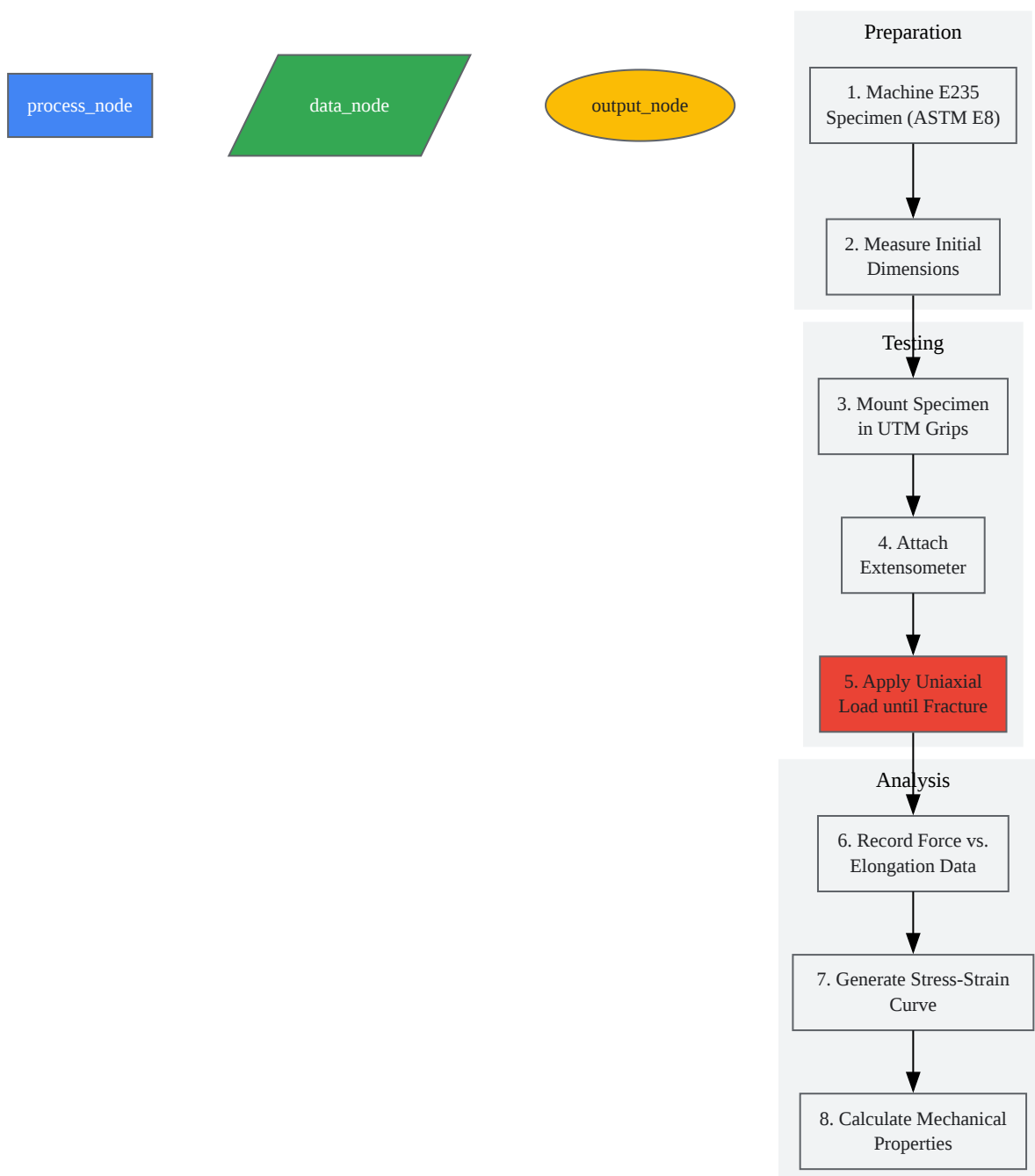
- Universal Testing Machine (UTM) with a suitable load capacity (e.g., 50 kN to 600 kN)[2].
- High-precision extensometer to measure elongation[2].
- Mechanical or hydraulic grips to securely hold the specimen[8].
- Data acquisition system and software[2].
- Standardized test specimen (e.g., "dog-bone" shape) machined from the **E235** material stock according to standard dimensions (e.g., DIN 50125)[3].

### 3.3 Methodology

- Specimen Preparation: Machine standardized test specimens from the **E235** raw material. Measure and record the initial cross-sectional area and gauge length of each specimen.
- Machine Setup: Install the appropriate grips and extensometer onto the Universal Testing Machine.
- Specimen Mounting: Securely clamp the specimen into the top and bottom grips, ensuring vertical alignment to prevent bending forces[8][9].
- Extensometer Attachment: Attach the extensometer to the specimen's gauge section to accurately measure strain[8].
- Test Execution:
  - Zero the load and extension readings on the data acquisition system[8].
  - Initiate the test, applying a uniaxial tensile force at a controlled strain rate as specified by the standard (e.g., ISO 6892-1 Method A1)[8][10].
  - The system will continuously record the applied force and the specimen's elongation until it fractures[7].
- Data Analysis:

- The software generates a stress-strain curve from the force-elongation data.
- From this curve, determine the key mechanical properties: Yield Strength (Rp0.2), Ultimate Tensile Strength (Rm), and Elongation at Break (A)[6][7][10].

Diagram 1: Experimental Workflow for Tensile Testing



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Caption: Diagram 1: Experimental Workflow for Tensile Testing.

#### 4.0 Protocol: Linear Static Finite Element Analysis

This protocol outlines the fundamental workflow for conducting a linear static FEA on an **E235** steel structure. This type of analysis is used to determine displacements, stresses, and strains under static (non-time-varying) loads.

**4.1 Pre-Processing: Model Setup** This is the first and most critical stage where the physical problem is translated into a virtual model.<sup>[1]</sup>

- **Geometry:** Create or import the 3D CAD model of the structure into the FEA software. Simplify the geometry by removing non-structural features (e.g., small fillets, logos) that would unnecessarily increase calculation time.
- **Material Definition:** Assign the material properties of **E235** steel (from Table 1) to the geometry in the software's material library.
- **Meshing:** Discretize the continuous CAD model into a finite number of smaller pieces, called elements, connected at points called nodes.<sup>[1]</sup> The collection of elements and nodes is the "mesh." A finer mesh in areas of high stress or complex geometry generally yields more accurate results but requires more computational resources.

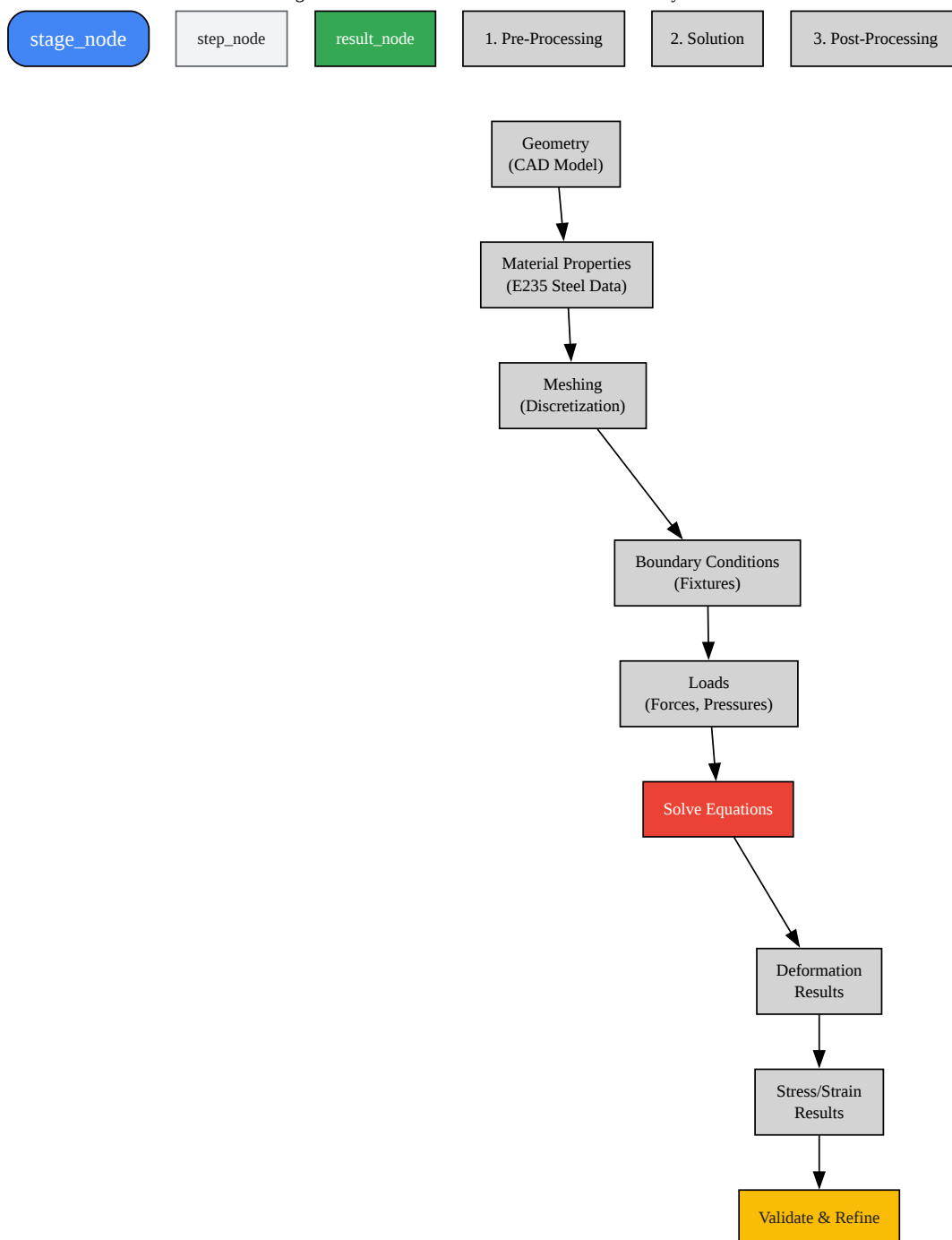
**4.2 Solution: Applying Physics and Solving** In this stage, the boundary conditions (loads and constraints) are defined, and the solver computes the mathematical equations.

- **Boundary Conditions (Constraints):** Define how the structure is supported or fixed in place. For example, specify surfaces that are bolted down (fixed support) or can slide freely (frictionless support). These constraints prevent the model from moving freely in space.
- **Loads:** Apply the forces, pressures, or thermal loads that the structure is expected to experience in its operational environment. Ensure the magnitude and direction of all loads are defined correctly.
- **Solve:** Initiate the FEA solver. The software constructs and solves a large system of algebraic equations (typically of the form  $F=kx$ ) to calculate the displacement at each node in the mesh.<sup>[1]</sup>

**4.3 Post-Processing: Results Interpretation** This final stage involves visualizing and validating the results of the simulation.

- **Deformation Analysis:** View the displaced shape of the model to ensure it behaves as expected under the applied loads. Check the magnitude of maximum deformation.
- **Stress and Strain Analysis:** Analyze the stress distribution within the component. A common metric is the Von Mises equivalent stress, which is used to predict yielding of a ductile material. Compare the maximum Von Mises stress in the model to the material's yield strength (235 MPa for **E235**). If the calculated stress exceeds the yield strength, the material will experience permanent deformation.
- **Validation and Refinement:** Critically evaluate the results. If stress values are excessively high at sharp corners, this may be a "singularity" and require mesh refinement or a change in geometry. The goal is to ensure the simulation provides a realistic prediction of the structure's real-world behavior.

Diagram 2: General Workflow for Finite Element Analysis



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